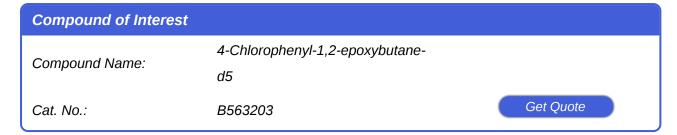


## 4-Chlorophenyl-1,2-epoxybutane-d5 certificate of analysis

Author: BenchChem Technical Support Team. Date: December 2025



# Technical Guide: 4-Chlorophenyl-1,2-epoxybutane-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorophenyl-1,2-epoxybutane-d5**, a deuterated internal standard valuable in bioanalytical and drug metabolism studies. This document outlines its physicochemical properties, a plausible synthetic route, analytical methodologies, and a representative Certificate of Analysis.

### **Physicochemical Properties**

**4-Chlorophenyl-1,2-epoxybutane-d5** is the deuterium-labeled form of 4-Chlorophenyl-1,2-epoxybutane. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.[1]

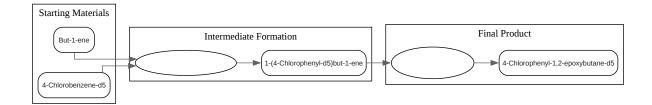


Property	Value	Reference	
Chemical Name	2-[2-(4- Chlorophenyl)ethyl]oxirane-d5	[2]	
CAS Number	1189717-28-9	[2]	
Molecular Formula	C10H6D5CIO	[2][3]	
Molecular Weight	187.68 g/mol	[2][3]	
Appearance	Colorless Oil	[2]	
Storage	2-8°C Refrigerator	[2]	

### **Synthesis Pathway**

While a specific, detailed synthesis protocol for **4-Chlorophenyl-1,2-epoxybutane-d5** is not publicly available, a plausible synthetic route can be conceptualized based on established organic chemistry principles for epoxidation and deuteration. The synthesis of its non-deuterated analog, **1,2-epoxybutane**, is typically achieved through the epoxidation of **1-butene**. [4][5] A potential pathway for the deuterated compound could involve the use of a deuterated starting material.

A possible synthetic approach is outlined in the diagram below. This pathway is illustrative and may not represent the actual industrial synthesis method.



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A plausible synthetic pathway for **4-Chlorophenyl-1,2-epoxybutane-d5**.

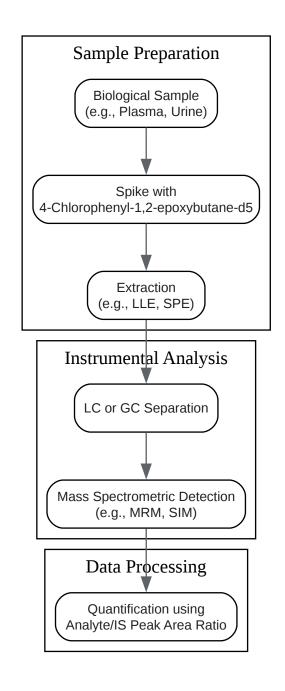
### **Analytical Methodology**

As an internal standard, **4-Chlorophenyl-1,2-epoxybutane-d5** is primarily utilized in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] These techniques allow for the accurate quantification of the non-deuterated analyte in complex biological matrices.

#### **Representative Analytical Workflow**

The general workflow for utilizing a deuterated internal standard in a quantitative assay is depicted below.





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A typical analytical workflow using a deuterated internal standard.

#### **Representative Certificate of Analysis**

While an official Certificate of Analysis for a specific lot is proprietary, the following table represents the typical data and specifications provided for a high-purity deuterated standard.



Test	Specification	Result	Method
Appearance	Colorless Oil	Conforms	Visual
Purity (by GC-MS)	≥ 98.0%	99.5%	GC-MS
Isotopic Enrichment	≥ 99 atom % D	99.6 atom % D	Mass Spectrometry
¹H NMR	Conforms to Structure	Conforms	¹H NMR
Mass Spectrum	Conforms to Structure	Conforms	Mass Spectrometry
Residual Solvents	As per USP <467>	Complies	Headspace GC

#### **Applications**

**4-Chlorophenyl-1,2-epoxybutane-d5** is identified as a deuterium-labeled version of Butoconazole Impurity 6.[1] Its primary application is as an internal standard for the quantitative analysis of the corresponding non-deuterated impurity in pharmaceutical preparations and biological samples.[1] The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of the analytical method.

## Safety and Handling

For detailed safety and handling information, it is essential to refer to the Safety Data Sheet (SDS) provided by the supplier. As a general precaution, this chemical should be handled in a well-ventilated area by trained personnel wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data and scientific principles. It does not constitute a formal Certificate of Analysis for any specific product lot. Users should always refer to the documentation provided by their chemical supplier for definitive specifications and safety information.

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